Introduction: The Analytical Imperative for 2-(2-Fluorophenyl)piperidine

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Compound of Interest

Compound Name:	*2-(2-Fluorophenyl)piperidine*
CAS No.:	*383128-41-4*
Cat. No.:	*B1334840*

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2-(2-Fluorophenyl)piperidine is a substituted piperidine derivative that garners significant interest within pharmaceutical research and medicinal chemistry. The piperidine ring is a ubiquitous scaffold in numerous approved drugs and bioactive molecules, prized for its ability to impart favorable pharmacokinetic properties.[1][2] The introduction of a fluorophenyl group can modulate a compound's metabolic stability, lipophilicity, and binding affinity to biological targets, making this particular derivative a valuable building block for novel therapeutic agents.[3]

Given its potential role as an active pharmaceutical ingredient (API) or a critical intermediate, a rigorous and multi-faceted analytical characterization is not merely a procedural formality but a scientific necessity. Comprehensive analysis ensures identity, purity, and stability, which are foundational to drug safety, efficacy, and regulatory compliance. This guide provides a suite of detailed application notes and protocols designed for researchers, quality control analysts, and drug development professionals. We will move beyond rote instructions to explain the causality behind methodological choices, grounding each protocol in established scientific principles to create a self-validating analytical framework.

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Section 1: Chromatographic Methods for Purity, Isomer, and Impurity Profiling

Chromatography is the cornerstone of purity assessment, offering high-resolution separation of the main compound from related substances, including process impurities and structural isomers. For a molecule like **2-(2-Fluorophenyl)piperidine**, both High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) offer distinct, complementary advantages.

Causality & Rationale: HPLC vs. GC-MS

- Reversed-Phase HPLC (RP-HPLC) is the primary workhorse for purity determination and quantification in pharmaceutical analysis. Its versatility in handling a wide range of polarities and its compatibility with UV detection make it ideal for routine quality control. A C18 stationary phase provides excellent hydrophobic retention for the piperidine derivative, while an acidic mobile phase ensures the amine is protonated, leading to sharp, symmetrical peaks.

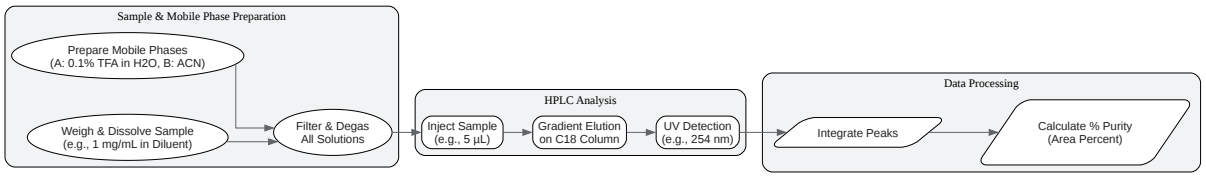
- Gas Chromatography-Mass Spectrometry (GC-MS) is exceptionally powerful for identifying and separating volatile and semi-volatile compounds. Crucially, it excels at resolving positional isomers (e.g., 2-FPP, 3-FPP, and 4-FPP), which may be difficult to separate by HPLC but often exhibit distinct fragmentation patterns and retention times in GC.[4] This is vital as different isomers can possess vastly different pharmacological and toxicological profiles.

Protocol 1: RP-HPLC for Purity Assessment

This protocol details a standard method for determining the purity of a **2-(2-Fluorophenyl)piperidine** sample and quantifying impurities.

Methodology Workflow

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Caption: RP-HPLC workflow for purity analysis.

Step-by-Step Protocol:

- Mobile Phase Preparation:
  - Mobile Phase A: Prepare a 0.1% (v/v) solution of trifluoroacetic acid (TFA) in HPLC-grade water.
  - Mobile Phase B: Use HPLC-grade acetonitrile (ACN).
  - Filter both phases through a 0.45 µm membrane filter and degas for 15 minutes in an ultrasonic bath.
- Standard and Sample Preparation:
  - Diluent: Prepare a 50:50 (v/v) mixture of Mobile Phase A and Mobile Phase B.
  - Standard Solution: Accurately weigh and dissolve a reference standard of **2-(2-Fluorophenyl)piperidine** in the diluent to a final concentration of 0.5 mg/mL.

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- Sample Solution: Prepare the sample to be tested at the same concentration (0.5 mg/mL) in the diluent.

- Chromatographic Conditions:
  - The parameters below provide a robust starting point and should be optimized as needed.

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Parameter	Recommended Setting	Rationale
Column	C18, 250 mm x 4.6 mm, 5 µm	Standard reversed-phase column offering good retention and resolution.[5]
Mobile Phase	Gradient of A and B	A gradient is essential to elute potential impurities with different polarities.
Gradient Program	0-20 min: 10% to 90% B	A shallow gradient ensures good separation of closely eluting impurities.
20-25 min: 90% B (Wash)	High organic content washes strongly retained compounds from the column.	
25-30 min: 10% B (Equilibrate)	Re-equilibration prepares the column for the next injection.	
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column.
Column Temperature	30 °C	Controlled temperature ensures reproducible retention times.
Detection	UV at 254 nm	The fluorophenyl group provides strong UV absorbance at this wavelength.
Injection Volume	5 µL	A small volume prevents peak distortion and column overloading.

- Data Analysis:
  - Integrate all peaks in the chromatogram.

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- Calculate the area percentage of the main peak relative to the total area of all peaks to determine purity.
- For quantitative analysis of specific impurities, use a reference standard for that impurity to create a calibration curve.[6]

Section 2: Molecular Weight and Structural Confirmation by Mass Spectrometry

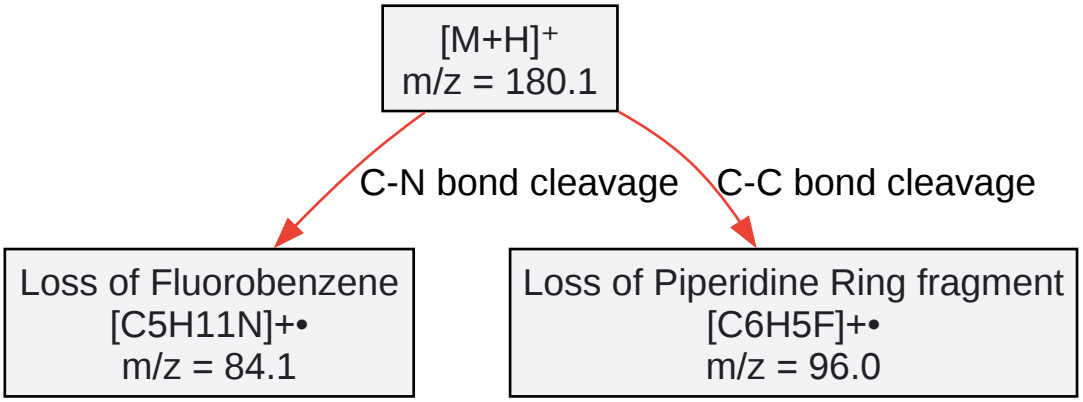
Mass spectrometry (MS) is an indispensable tool for confirming the molecular identity of a compound by measuring its mass-to-charge ratio (m/z). When coupled with a fragmentation technique (MS/MS), it provides a molecular fingerprint that can be used for definitive structural elucidation.

Causality & Rationale: Ionization Techniques

- Electrospray Ionization (ESI): This is a "soft" ionization technique ideal for polar, thermally labile molecules.[7] For **2-(2-Fluorophenyl)piperidine**, ESI in positive ion mode will readily generate the protonated molecule, $[M+H]^+$, allowing for accurate molecular weight determination with minimal fragmentation.[8] This is the preferred method for coupling with HPLC (LC-MS).
- Electron Ionization (EI): This is a "hard" ionization technique that bombards the molecule with high-energy electrons, causing extensive and reproducible fragmentation.[7][8] The resulting mass spectrum is a complex pattern of fragment ions that is highly characteristic of the molecule's structure. This technique is typically coupled with GC.

Expected Fragmentation Pathway

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Caption: Predicted ESI-MS/MS fragmentation of **2-(2-Fluorophenyl)piperidine**.

Protocol 2: LC-MS Analysis for Identity Confirmation

This protocol uses ESI to confirm the molecular weight and obtain structural information via MS/MS.

Step-by-Step Protocol:

- Sample Preparation: Prepare a dilute solution of the sample (~10 µg/mL) in a 50:50 mixture of acetonitrile and water containing 0.1% formic acid. The acid promotes protonation for positive ion mode analysis.
- Instrumentation: Use an HPLC system coupled to a mass spectrometer (e.g., Q-TOF or Orbitrap) equipped with an ESI source.
- LC Method (for infusion):
  - Use the same mobile phase as the sample solvent.
  - Infuse the sample directly into the mass spectrometer at a low flow rate (e.g., 5-10 µL/min) or use a rapid isocratic LC method.
- Mass Spectrometry Conditions:

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Parameter	Recommended Setting	Rationale
Ionization Mode	Positive ESI	The basic nitrogen of the piperidine ring is easily protonated.
Capillary Voltage	3.5 - 4.5 kV	Optimizes the electrospray process for ion generation.
Source Temperature	120 - 150 °C	Aids in desolvation of the analyte ions.
Scan Range (Full Scan)	m/z 50 - 500	Covers the expected molecular ion and potential fragments.
Collision Energy (MS/MS)	10 - 40 eV (Ramp)	A range of energies is used to induce fragmentation and generate a comprehensive spectrum.

- Data Analysis:
  - In the full scan MS spectrum, locate the $[M+H]^+$ ion. For $C_{11}H_{14}FN$, the expected monoisotopic mass is 179.1114, so the $[M+H]^+$ ion should appear at m/z 180.1192.
  - In the MS/MS spectrum, identify key fragment ions. Common fragments would include the loss of the fluorophenyl group or cleavage within the piperidine ring.

Section 3: Unambiguous Structural Elucidation by NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is the most powerful technique for de novo structure elucidation of organic molecules in solution. A combination of ^{1}H, ^{13}C, and ^{19}F NMR experiments provides a complete picture of the molecular connectivity and environment of each atom.

Causality & Rationale: The NMR Toolkit

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- ^{1}H NMR: Provides information on the number of different types of protons, their chemical environment, and their connectivity through spin-spin coupling. The integration of peaks corresponds to the ratio of protons.

- ^{13}C NMR: Reveals the number of chemically non-equivalent carbon atoms and their chemical environment (e.g., sp^2, sp^3).

- ^{19}F NMR: As fluorine has a spin of ½ and 100% natural abundance, ^{19}F NMR is a highly sensitive and specific technique. It will show a single resonance for the 2-fluoro substituent, and its coupling to adjacent protons and carbons provides definitive proof of its location.[9] [10]

Protocol 3: NMR Sample Preparation and Data Acquisition

Step-by-Step Protocol:

- Sample Preparation: Dissolve 5-10 mg of the sample in ~0.6 mL of a deuterated solvent (e.g., Chloroform-d, $CDCl_3$, or DMSO-d_6) in a standard 5 mm NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).

- Instrument Setup: Use a 400 MHz or higher field NMR spectrometer. Ensure the instrument is properly shimmed for optimal resolution.

- Data Acquisition:

  - ^{1}H NMR: Acquire a standard proton spectrum with 16-32 scans.

  - ^{13}C NMR: Acquire a proton-decoupled carbon spectrum. Due to the lower sensitivity of ^{13}C, several hundred to a few thousand scans may be required.

  - ^{19}F NMR: Acquire a proton-decoupled fluorine spectrum. This experiment is typically very fast.

  - 2D NMR (Optional but Recommended): Acquire COSY (^{1}H-^{1}H correlation) and HSQC (^{1}H-^{13}C correlation) spectra to unambiguously assign all proton and carbon signals.

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Expected NMR Data Summary

The following table provides an estimation of the chemical shifts (δ) in $CDCl_3$. Actual values may vary.

Atom Type	Technique	Expected Chemical Shift (ppm)	Multiplicity / Coupling
Aromatic Protons	^{1}H NMR	7.0 - 7.5	Multiplets (m)
Piperidine CH (at C2)	^{1}H NMR	~3.0 - 3.5	Multiplet (m)
Piperidine CH_2	^{1}H NMR	~1.5 - 2.9	Multiplets (m)
NH Proton	^{1}H NMR	Broad singlet (s), variable	Can exchange with D_2O
Aromatic C-F	^{13}C NMR	~158 - 162	Doublet (d), $^1JCF \approx 245$ Hz
Other Aromatic C	^{13}C NMR	~115 - 135	Doublets and singlets
Piperidine C2	^{13}C NMR	~55 - 60	Singlet
Piperidine C3-C6	^{13}C NMR	~25 - 50	Singlets
Fluorine	^{19}F NMR	~ -110 to -130	Multiplet (coupled to ^{1}H)

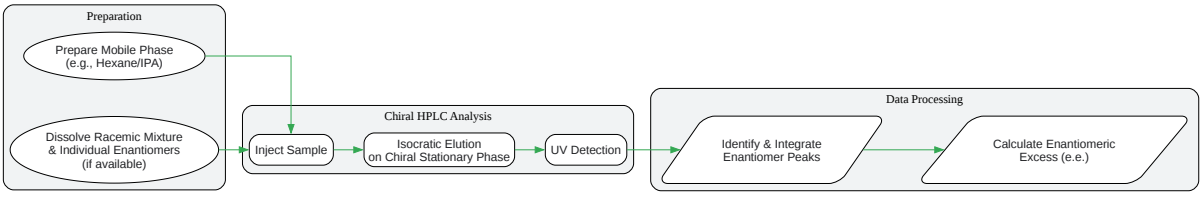
Section 4: Stereochemical Integrity via Chiral Chromatography

The C2 position of **2-(2-Fluorophenyl)piperidine** is a stereocenter, meaning the molecule exists as a pair of enantiomers (R and S). In pharmaceutical development, it is critical to separate and characterize individual enantiomers, as they frequently exhibit different pharmacological activities and toxicities.[11] Chiral HPLC is the industry standard for this purpose.

Causality & Rationale: Chiral Stationary Phases (CSPs)

Chiral separation is achieved by using a stationary phase that is itself chiral. Enantiomers interact differently with the CSP, forming transient diastereomeric complexes with different energies, which leads to different retention times. Polysaccharide-based CSPs (e.g., coated or immobilized derivatives of cellulose or amylose) are broadly applicable and highly effective for a wide range of chiral compounds.[11][12]

Chiral Separation Workflow



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Caption: Workflow for enantiomeric excess determination by chiral HPLC.

Protocol 4: Chiral HPLC for Enantiomeric Purity

Step-by-Step Protocol:

- Column Selection: Screen several polysaccharide-based CSPs (e.g., Chiralcel OD-H, Chiralpak AD-H, Lux Cellulose-1) to find the one that provides the best resolution.
- Mobile Phase Preparation:
  - Normal Phase (often preferred): A mixture of n-Hexane and an alcohol modifier like isopropanol (IPA) or ethanol (e.g., 90:10 Hexane:IPA).

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- A small amount of an amine additive (e.g., 0.1% diethylamine) is often added to the mobile phase to improve the peak shape of basic analytes.

- Sample Preparation: Dissolve the sample in the mobile phase to a concentration of approximately 1 mg/mL.

- Chromatographic Conditions:

Parameter	Recommended Setting	Rationale
Column	Polysaccharide-based CSP	Provides stereospecific interactions for separation.[11]
Mobile Phase	Isocratic Hexane/IPA with amine additive	Simple, reproducible conditions. The amine prevents peak tailing.
Flow Rate	0.5 - 1.0 mL/min	Adjusted to optimize resolution and analysis time.
Column Temperature	25 °C	Lower temperatures can sometimes improve chiral resolution.
Detection	UV at 254 nm	Standard detection method.

- Data Analysis:

  - Inject the racemic sample to determine the retention times of the two enantiomers.

  - Calculate the resolution factor (Rs) between the two peaks. A baseline separation (Rs ≥ 1.5) is desired.

  - Calculate the enantiomeric excess (% e.e.) using the formula: % e.e. = (|$Area_1$ - $Area_2$| / |$Area_1$ + $Area_2$|) * 100.

Section 5: Definitive Solid-State Structure via X-ray Crystallography

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While NMR confirms the structure in solution, single-crystal X-ray crystallography provides an unambiguous, three-dimensional map of the molecule in the solid state.[13] It is the gold standard for determining absolute stereochemistry (with appropriate data) and analyzing intermolecular interactions like hydrogen bonding that dictate crystal packing.[14]

Protocol 5: Single Crystal X-ray Diffraction (General Overview)

- Crystal Growth (The Critical Step): High-quality single crystals are paramount. This is often the most challenging step.[13]
  - Method: Slow evaporation of a solvent in which the compound is moderately soluble is a common technique.
  - Solvent Screening: Test a variety of solvents (e.g., ethanol, ethyl acetate, acetonitrile, or mixtures) to find conditions that yield diffraction-quality crystals.
- Data Collection: A suitable crystal is mounted on a diffractometer. It is then irradiated with monochromatic X-rays, and the diffraction pattern is collected as the crystal is rotated.
- Structure Solution and Refinement: The diffraction data is processed to generate an electron density map, from which the atomic positions are determined. This initial model is then refined to best fit the experimental data.
- Data Analysis: The final output includes precise bond lengths, bond angles, torsional angles, and information about the crystal packing and stereochemistry.

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Parameter	Example Data for a Piperidine Derivative
Chemical Formula	$C_{11}H_{14}FN$
Crystal System	Monoclinic
Space Group	$P2_1/c$
a, b, c (Å)	a = 10.5, b = 5.8, c = 16.2
β (°)	98.5°
Volume ($Å^3$)	~980
Z (Molecules/unit cell)	4

(Note: The data in this table is hypothetical, based on similar published structures, and serves as an illustrative example of a crystallographic report.)[14][15]

Conclusion

The comprehensive characterization of **2-(2-Fluorophenyl)piperidine** requires an integrated approach utilizing orthogonal analytical techniques. HPLC and GC-MS establish purity and isomeric profile, while mass spectrometry confirms molecular weight and fragmentation patterns. A full suite of NMR experiments provides unambiguous structural elucidation in solution. Chiral chromatography is essential for determining stereochemical purity, and X-ray crystallography offers the ultimate confirmation of the three-dimensional structure in the solid state. Employing these methods in concert provides a robust, self-validating data package essential for advancing research, ensuring quality, and meeting the rigorous standards of drug development.

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